

# Safe Disposal of 1,10-Decanedioic-D16 Acid: A Comprehensive Guide

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## Compound of Interest

Compound Name: 1,10-Decanedioic-D16 acid

Cat. No.: B1469528

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **1,10-Decanedioic-D16 acid** (CAS No. 73351-71-0), a deuterated form of sebacic acid.

## Immediate Safety and Handling Precautions

**1,10-Decanedioic-D16 acid** is identified as a possible irritant.<sup>[1]</sup> Exposure can cause skin and serious eye irritation.<sup>[2]</sup> Inhalation or ingestion may also be harmful.<sup>[2]</sup> Therefore, appropriate personal protective equipment (PPE) should be worn at all times when handling this chemical. This includes chemical-resistant gloves, safety goggles with side-shields, and a lab coat.<sup>[1][2]</sup> In case of dust formation, a respirator may be necessary.<sup>[1][2]</sup>

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **1,10-Decanedioic-D16 acid** is to engage a licensed professional waste disposal service.<sup>[1][2]</sup> This ensures that the material is handled and disposed of in accordance with federal and local regulations.

- Waste Identification and Segregation:
  - Clearly label the waste container with the chemical name: "**1,10-Decanedioic-D16 Acid**" and the CAS number "73351-71-0".

- Store the waste in a well-sealed, appropriate container to await disposal.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Accidental Spill Cleanup:
  - In the event of a spill, ensure the area is well-ventilated.[\[1\]](#)
  - Wear the appropriate PPE, including respiratory protection, rubber gloves, and boots.[\[1\]](#)
  - Carefully scoop the solid material and place it into a closed container for disposal.[\[1\]](#)
  - Avoid creating dust.[\[2\]](#)
  - After the bulk of the material has been removed, the area can be cleaned with soap and water.
- Contacting a Licensed Disposal Company:
  - Your institution's EHS office will have a list of approved chemical waste disposal vendors.
  - Provide the vendor with the Safety Data Sheet (SDS) for **1,10-Decanedioic-D16 acid**.
  - Schedule a pickup for the properly labeled and contained waste.

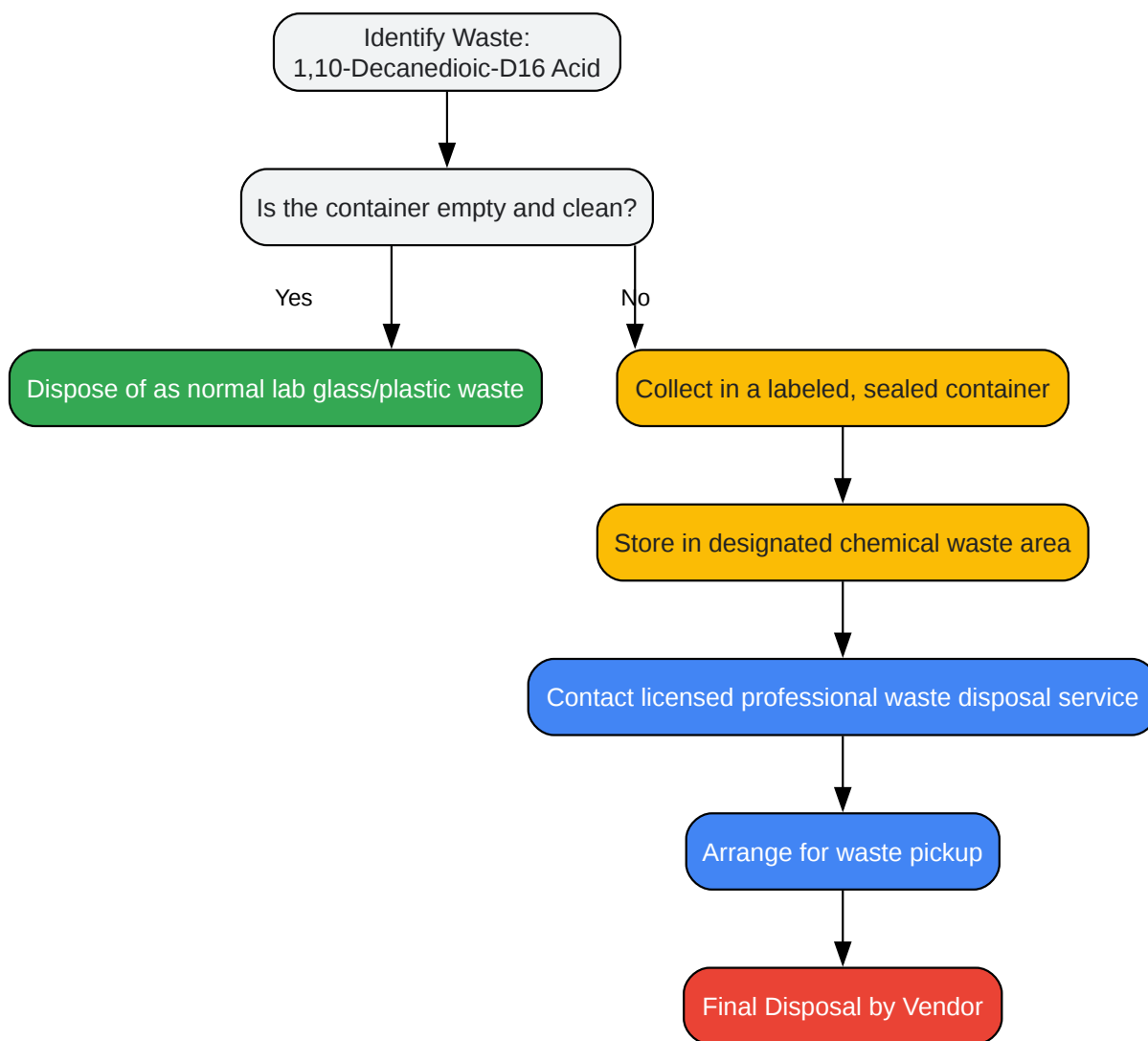
## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **1,10-Decanedioic-D16 acid**.

Property	Value
Molecular Formula	C <sub>10</sub> D <sub>16</sub> H <sub>2</sub> O <sub>4</sub>
Molecular Weight	218.35 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	73351-71-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white solid <a href="#">[2]</a>
Melting Point	131 - 134 °C (268 - 273 °F) <a href="#">[2]</a>
Boiling Point	295 °C (563 °F) at 133 hPa (100 mmHg) <a href="#">[2]</a>
Flash Point	220 °C (428 °F) <a href="#">[2]</a>
Water Solubility	1 g/L <a href="#">[2]</a>

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,10-Decanedioic-D16 acid**.



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#### Disposal workflow for **1,10-Decanedioic-D16 Acid**.

While the unlabelled form, sebacic acid, may not be classified as hazardous waste in some jurisdictions, the deuterated form should be handled with the caution afforded to all laboratory chemicals.[5] Always consult your institution's specific guidelines and the material's Safety Data Sheet before proceeding with any disposal protocol.

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